

An In-depth Technical Guide to Bis-Propargyl-PEG7: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis-Propargyl-PEG7*

CAS No.: *1351373-46-0*

Cat. No.: *B606191*

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This technical guide provides a comprehensive overview of **Bis-Propargyl-PEG7**, a homobifunctional crosslinker, for researchers, scientists, and drug development professionals. It details the chemical structure, physicochemical properties, and key applications, with a focus on bioconjugation via copper-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry. This guide includes structured data tables for easy reference, detailed experimental protocols, and visualizations of experimental workflows.

Chemical Structure and Properties

Bis-Propargyl-PEG7 is a polyethylene glycol (PEG)-based linker containing two terminal propargyl groups.^[1] The propargyl groups serve as reactive handles for click chemistry, allowing for the covalent linkage of molecules functionalized with azides.^[2] The central PEG7 chain is a hydrophilic spacer that enhances the solubility of the molecule and its conjugates in aqueous media.^[2]

Chemical Structure:

IUPAC Name: 4,7,10,13,16,19,22-heptaioxapentacos-1,24-diyne^[3]

SMILES Code: C#CCOCCOCCOCCOCCOCCOCCOCCOCC#C^[3]

Quantitative data for **Bis-Propargyl-PEG7** is summarized in the table below.

Property	Value	Reference(s)
CAS Number	400775-35-1	^[3]
Molecular Formula	C ₁₈ H ₃₀ O ₇	^[2]
Molecular Weight	358.43 g/mol	^[2]
Exact Mass	358.1992	^[3]
Purity	≥98%	^[2]
Appearance	Colorless to light yellow oil or solid	^[4]
Solubility	Soluble in DMSO, DMF, DCM, and water	^[3] ^[4]
Storage Conditions	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C in a dry, dark environment	^[2]

Applications in Research and Drug Development

The bifunctional nature of **Bis-Propargyl-PEG7** makes it a versatile tool in several areas of research and drug development, primarily leveraging the efficiency and specificity of click chemistry.

- **Bioconjugation and Crosslinking:** The two terminal alkyne groups allow for the crosslinking of two azide-containing molecules, such as proteins, peptides, or nucleic acids, to form well-defined conjugates.^[5]
- **PROTAC Synthesis:** **Bis-Propargyl-PEG7** can be used as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^[6] PROTACs are heterobifunctional molecules

that recruit a target protein to an E3 ubiquitin ligase, leading to the degradation of the target protein.[7]

- **Hydrogel Formation:** This linker can be reacted with multi-azide crosslinkers to form biocompatible hydrogels.[8][9] These hydrogels have applications in drug delivery, tissue engineering, and 3D cell culture.[8][9]
- **Nanoparticle Functionalization:** The surface of nanoparticles can be modified with **Bis-Propargyl-PEG7** to introduce alkyne groups.[10] These functionalized nanoparticles can then be conjugated with azide-containing targeting ligands, imaging agents, or therapeutic molecules.[10]
- **Antibody-Drug Conjugates (ADCs):** **Bis-Propargyl-PEG7** can be used to link cytotoxic drugs to antibodies, creating ADCs for targeted cancer therapy.[11]

Experimental Protocols

The following are detailed protocols for the use of **Bis-Propargyl-PEG7** in common applications. These should be considered as a starting point and may require optimization for specific molecules and experimental conditions.

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes a general procedure for the crosslinking of two azide-containing molecules using **Bis-Propargyl-PEG7**.

Materials:

- **Bis-Propargyl-PEG7**
- Azide-containing molecule 1 (Molecule A-N₃)
- Azide-containing molecule 2 (Molecule B-N₃)
- Copper(II) sulfate (CuSO₄)
- Sodium Ascorbate

- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) (optional, recommended for bioconjugation)
- Solvent (e.g., DMSO, DMF, or a mixture of t-BuOH/water)
- Degassed deionized water or buffer

Reagent Preparation:

- Prepare a stock solution of **Bis-Propargyl-PEG7** (e.g., 10 mM in DMSO).
- Prepare stock solutions of Molecule A-N₃ and Molecule B-N₃ in a compatible solvent.
- Prepare a stock solution of CuSO₄ (e.g., 20 mM in deionized water).
- Prepare a stock solution of THPTA (e.g., 100 mM in deionized water).
- Freshly prepare a stock solution of Sodium Ascorbate (e.g., 100 mM in deionized water).

Reaction Procedure:

- In a reaction vial, combine Molecule A-N₃ and Molecule B-N₃ in the desired molar ratio in the chosen solvent.
- Add **Bis-Propargyl-PEG7** to the mixture. A 1:1:1 molar ratio is a common starting point for crosslinking.
- If using a ligand, add THPTA to the reaction mixture (typically 5 equivalents relative to CuSO₄).
- Initiate the reaction by adding the CuSO₄ solution (final concentration typically 1-5 mM) followed by the freshly prepared Sodium Ascorbate solution (final concentration typically 5-10 mM).^[5]
- Seal the reaction vial and stir at room temperature for 1-4 hours. The reaction progress can be monitored by LC-MS or TLC.^[7]
- Upon completion, the reaction can be quenched by adding a chelating agent like EDTA.^[12]

- Purify the conjugate using an appropriate method such as size exclusion chromatography (SEC) or reverse-phase high-performance liquid chromatography (RP-HPLC).[\[5\]](#)

Protocol for Hydrogel Formation

This protocol outlines the formation of a hydrogel using **Bis-Propargyl-PEG7** and a multi-azide crosslinker.

Materials:

- **Bis-Propargyl-PEG7**
- Multi-azide crosslinker (e.g., a 4-arm PEG-Azide)
- Copper(II) sulfate (CuSO_4)
- Sodium Ascorbate
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

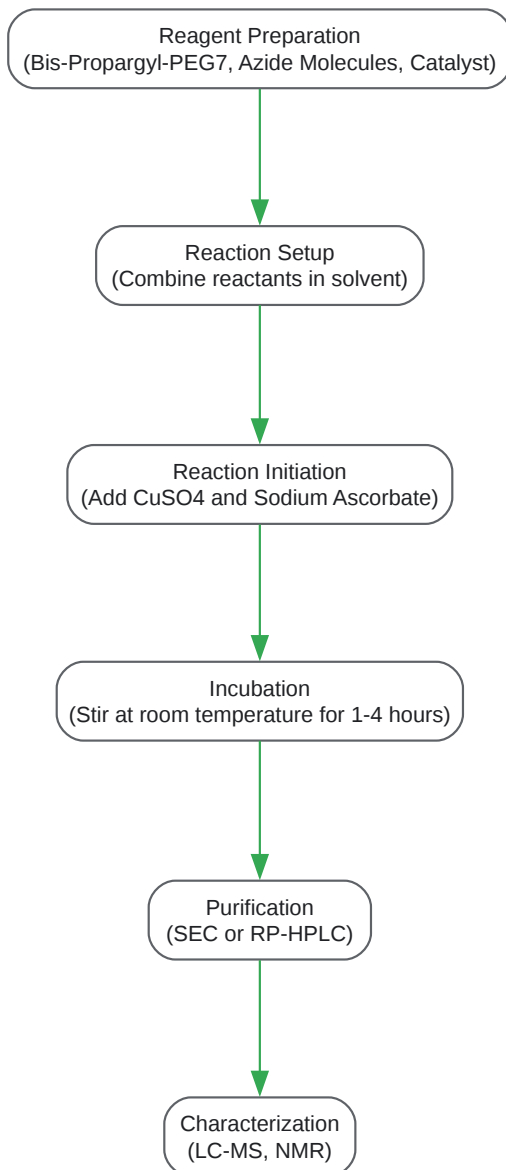
- Prepare a stock solution of **Bis-Propargyl-PEG7** in PBS (e.g., 10% w/v).
- Prepare a stock solution of the multi-azide crosslinker in PBS to achieve a 1:1 molar ratio of alkyne to azide groups.
- In a suitable mold, combine the **Bis-Propargyl-PEG7** solution and the multi-azide crosslinker solution.
- Initiate gelation by adding CuSO_4 solution (final concentration ~1-5 mM) followed by freshly prepared Sodium Ascorbate solution (final concentration ~10-50 mM).[\[13\]](#)
- Mix the solution thoroughly but gently.
- Allow the mixture to stand at room temperature for gelation to occur. Gelation time can vary from minutes to an hour.[\[8\]](#)

- Once formed, the hydrogel can be washed with PBS to remove unreacted components and the copper catalyst.[8]

Mandatory Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows involving **Bis-Propargyl-PEG7**.

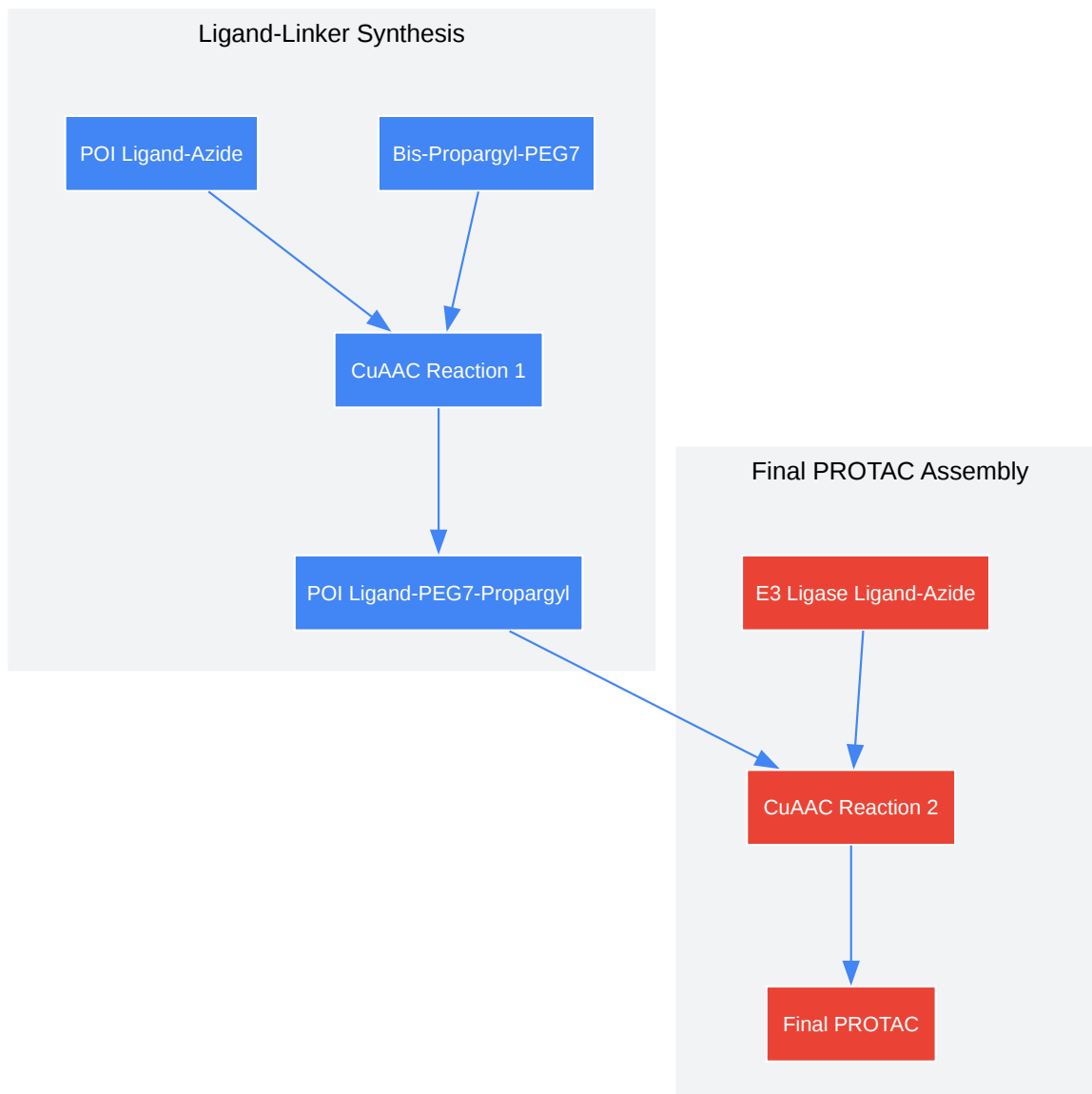
General Workflow for CuAAC Crosslinking



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General workflow for a CuAAC crosslinking reaction.

PROTAC Synthesis Workflow



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bis-Propargyl-PEG7: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606191/docs#an-in-depth-technical-guide-to-bis-propargyl-peg7-structure-properties-and-applications>]

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